

T338C Src-IN-1: A Technical Guide to Downstream Signaling Pathways

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Compound of Interest		
Compound Name:	T338C Src-IN-1	
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Introduction

T338C Src-IN-1 is a potent, selective, and irreversible inhibitor of the T338C mutant of the proto-oncogene tyrosine-protein kinase Src (c-Src). This engineered inhibitor was developed as part of a chemical genetic strategy to allow for highly specific modulation of Src activity, providing a powerful tool to dissect its complex downstream signaling networks. c-Src, a non-receptor tyrosine kinase, is a critical node in cellular signaling, regulating a wide array of processes including cell proliferation, survival, migration, and adhesion. Dysregulation of Src activity is frequently implicated in the development and progression of various cancers, making it a key target for therapeutic intervention. This technical guide provides an in-depth overview of the core downstream signaling pathways modulated by T338C Src-IN-1, supported by quantitative data, detailed experimental protocols, and pathway visualizations.

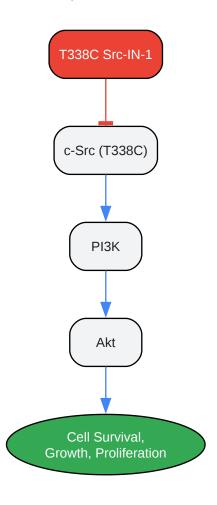
Core Downstream Signaling Pathways of c-Src

c-Src activation initiates a cascade of phosphorylation events that propagate signals through several major pathways. The primary downstream cascades influenced by Src activity include the Phosphoinositide 3-kinase (PI3K)/Akt pathway, the Ras-Raf-MEK-ERK (MAPK) pathway, and the Signal Transducer and Activator of Transcription 3 (STAT3) pathway. **T338C Src-IN-1**, by specifically inhibiting the T338C Src mutant, allows for the precise investigation of the roles of these pathways in various cellular contexts.



Phosphoinositide 3-kinase (PI3K)/Akt Signaling

The PI3K/Akt pathway is a central regulator of cell survival, growth, and proliferation. Src can activate PI3K, which in turn phosphorylates and activates Akt. Activated Akt then phosphorylates a multitude of downstream targets to promote cell survival by inhibiting apoptosis and to stimulate cell growth and proliferation.



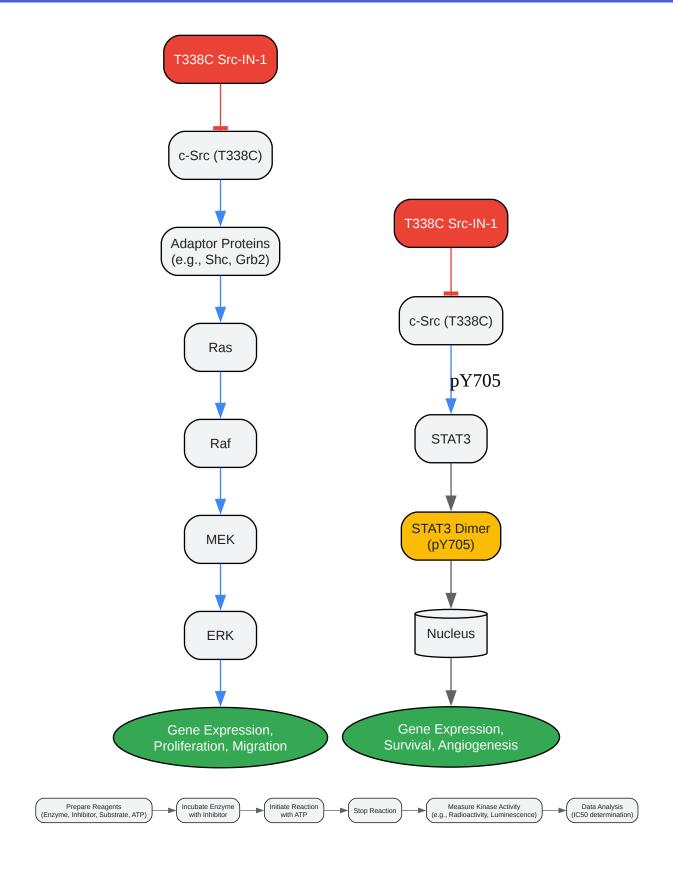
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Figure 1: T338C Src-IN-1 inhibition of the PI3K/Akt pathway.

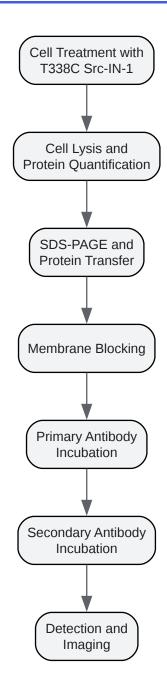
Ras-Raf-MEK-ERK (MAPK) Signaling

The MAPK/ERK pathway is another critical cascade downstream of Src that primarily regulates cell proliferation, differentiation, and migration. Src can activate this pathway through the phosphorylation of adaptor proteins that recruit and activate the small GTPase Ras, leading to the sequential activation of Raf, MEK, and ERK. Activated ERK translocates to the nucleus to regulate gene expression.









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Phone: (601) 213-4426

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